

regulatory limits for tributyltin in different countries

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Compound Focus: Tributyltin hydroxide

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Regulatory Limits on Tributyltin

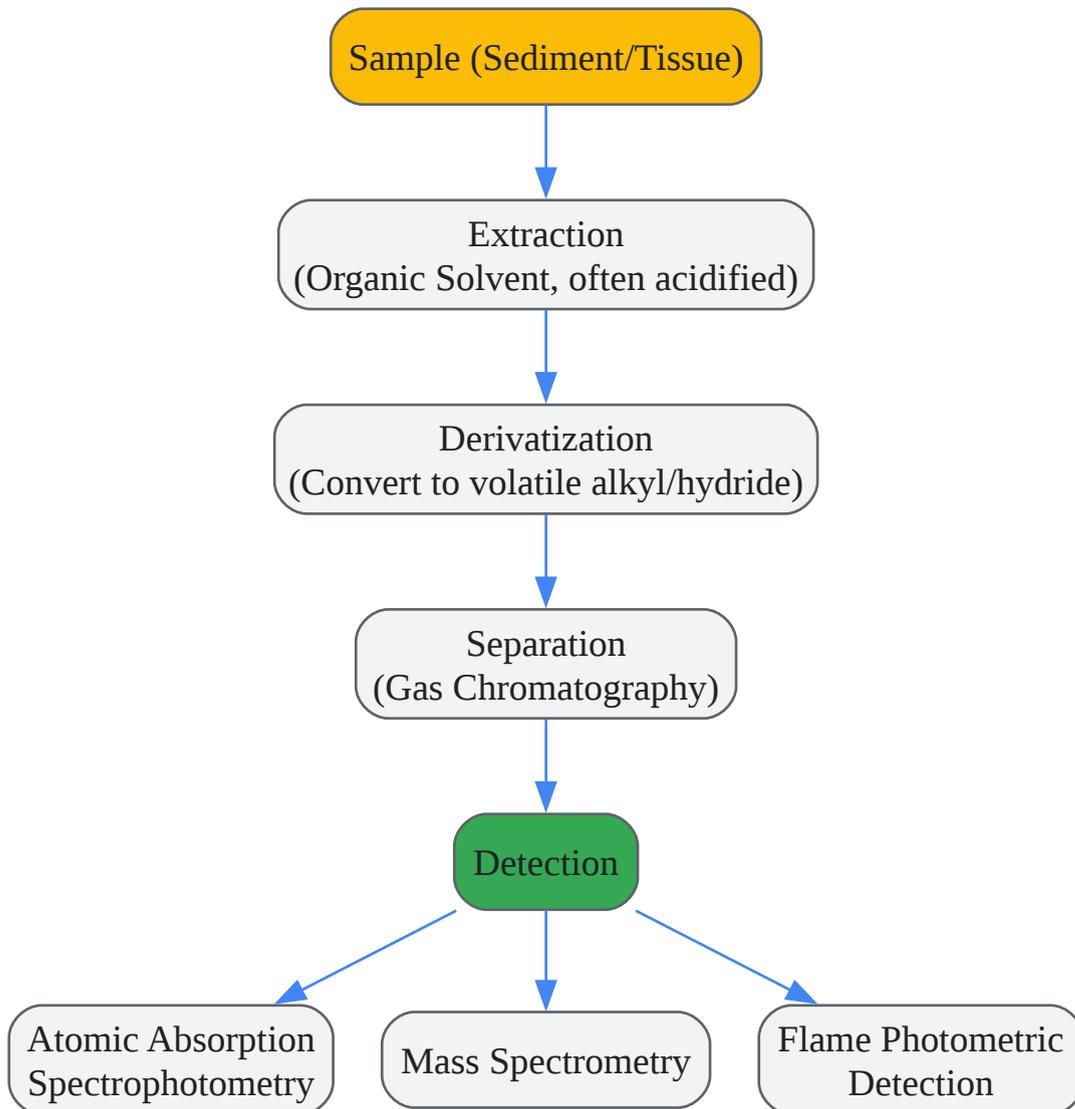
Region/Authority	Regulatory Limit / Measure	Key Details / Status
International Maritime Organization (IMO)	Global ban on TBT in anti-fouling systems [1].	Ban implemented from 2003; convention entered force 2008 [1].
Rotterdam Convention	Listed in Annex III, subject to Prior Informed Consent (PIC) procedure [2] [3].	Many parties have chosen "no consent to import" [2].
European Union	Water Quality: Annual average 0.0002 µg/L , maximum 0.0015 µg/L [3].	Set by EU Directive 2008/105/EC [3].
	Not approved as a pesticide (EC 1107/2009) [3].	
United Kingdom	Water Quality: Annual average 0.0002 µg/L , maximum 0.0015 µg/L [3].	Statutory standard for surface water quality [3].

Region/Authority	Regulatory Limit / Measure	Key Details / Status
Denmark	Occupational Exposure: 8-hour limit 0.05 mg/m³ [4].	Applies to Tributyltin Hydride [4].
United Kingdom	Occupational Exposure: 8-hour limit 0.1 mg/m³ [4].	Applies to Tributyltin Hydride [4].

Analytical Methods for Detection

For your work in creating comparison guides, standardized analytical protocols are essential. Research methodologies for detecting TBT in environmental samples like sediments and tissues are well-established and involve a multi-step process [5].

The workflow below outlines the general procedure for quantifying TBT in solid matrices:



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This method allows for accurate quantitation at concentrations **below 10 nanograms per gram (ng/g)** of sample [5]. Achieving high confidence in environmental data requires significant replication; one study on oysters found that ten replicates were needed to assess contamination within a 95% confidence level [5].

Broader Regulatory Context

Beyond numerical limits, broader bans and restrictions are in place globally due to TBT's high toxicity and environmental persistence.

- **International Bans:** The International Maritime Organization (IMO) implemented a worldwide ban on the use of TBT in anti-fouling paints on ship hulls, which took effect in 2003, with the convention entering full force in 2008 [1].
- **Endocrine Disruption:** TBT is a confirmed endocrine disruptor, causing severe reproductive effects like **imposex** (the development of male sex organs in female gastropods) at extremely low concentrations, in the range of **nanograms per liter** [2] [3] [1].
- **Environmental Persistence:** Although its half-life in water is one to two weeks, TBT strongly adheres to sediments, where it can persist for **years or even decades**, acting as a long-term reservoir of contamination [2] [1].

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To cite this document: Smolecule. [regulatory limits for tributyltin in different countries]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1898893#regulatory-limits-for-tributyltin-in-different-countries]

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